

Essential Safety and Logistical Information for Handling BOC-L-Phenylalanine-d5

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Compound of Interest

Compound Name: *BOC-L-phenylalanine-d5*

Cat. No.: *B119890*

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents like **BOC-L-phenylalanine-d5** are paramount. This guide provides immediate, essential safety and logistical information, including operational and disposal plans, to ensure laboratory safety and proper management of this compound.

Personal Protective Equipment (PPE) and Safety Measures

When handling **BOC-L-phenylalanine-d5**, a comprehensive approach to personal protection is crucial to minimize exposure. The following personal protective equipment is recommended.[1] [2]

Eye/Face Protection:

- Wear appropriate protective eyeglasses or chemical safety goggles that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]
- In situations with a potential for splashing, a face shield should be used in addition to goggles.[3]

Skin Protection:

- Wear suitable protective gloves tested according to EN 374. Nitrile rubber gloves with a thickness greater than 0.11 mm are a suitable option.[4]

- Appropriate protective clothing should be worn to prevent skin exposure.[1][2]
- It is recommended to use preventive skin protection like barrier creams.[4]

Respiratory Protection:

- Under normal use with adequate ventilation, respiratory protection is not typically required.[2][5]
- If dust formation is likely, the use of a particle filter or an air-purifying respirator is recommended.[2]

Hygiene Measures:

- Handle in accordance with good industrial hygiene and safety practices.[1]
- Wash hands and other exposed areas with mild soap and water before eating, drinking, or smoking, and when leaving work.[1]
- Avoid contact with skin, eyes, and clothing.[2]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C14H14D5NO4	N/A
Melting Point	85 - 88 °C / 185 - 190.4 °F	[5]
Recommended Storage Temperature	2 - 8 °C	[1][4]
Glove Material	NBR (Nitrile rubber)	[4]
Glove Thickness	>0.11 mm	[4]
Glove Permeation	>480 minutes (level 6)	[4]

Operational Plan: Step-by-Step Handling and Storage

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the product label matches the order specifications.
- Wear appropriate PPE (lab coat, gloves, safety glasses) during inspection.

2. Storage:

- Store in a dry, cool, and well-ventilated place.[\[2\]](#)
- The recommended storage temperature is between 2°C and 8°C.[\[1\]\[4\]](#)
- Keep the container tightly closed and protect it from light.[\[1\]](#)
- Store away from incompatible materials such as strong oxidizing agents, acids, and alkaline substances.[\[1\]\[5\]](#)

3. Weighing and Handling:

- Always handle this compound in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[\[2\]](#)
- As this compound is a solid, take care to avoid the generation of dust during handling and weighing.[\[2\]](#)
- Use appropriate tools (e.g., spatulas) for transferring the solid.
- Ensure all necessary PPE is worn correctly.

4. Experimental Use:

- Follow the specific protocols for your experiment, ensuring all handling is done in a designated and properly ventilated area.
- Avoid contact with skin and eyes.[\[6\]](#)
- Keep the container closed when not in use.

Accidental Release Measures

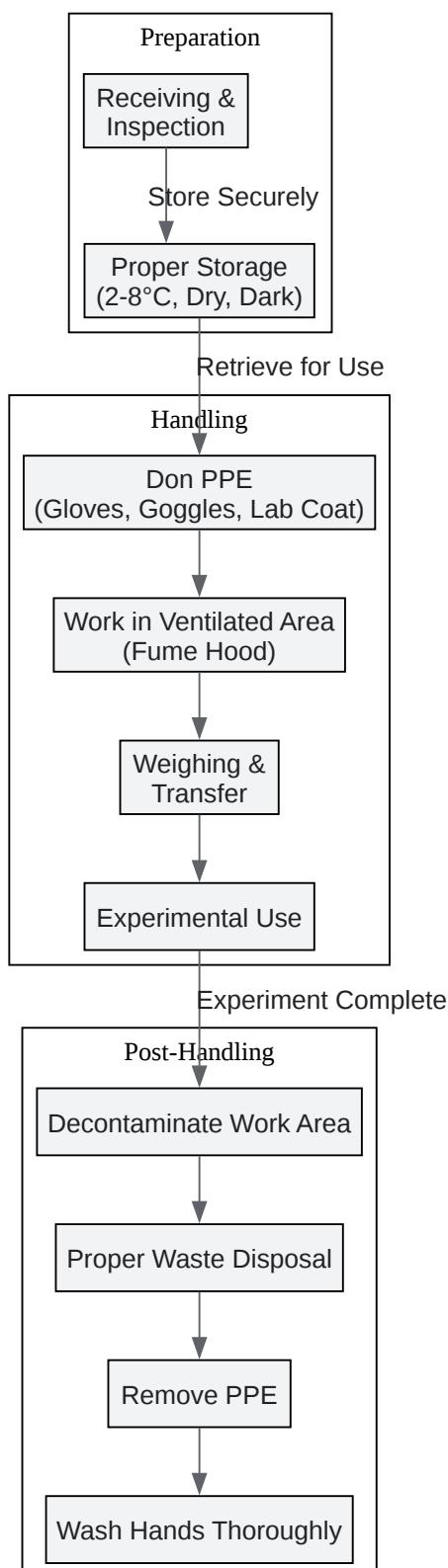
In case of a spill, follow these procedures:

- For non-emergency personnel: Avoid breathing vapors, mist, or gas, and avoid dust formation.[\[1\]](#)
- For emergency responders: Do not take action without suitable protective equipment.[\[1\]](#)
- Containment: Take up the material mechanically (e.g., by sweeping or shoveling) and collect it in a suitable container for disposal.[\[1\]](#)
- Environmental precautions: Prevent the substance from entering sewers and public waters.[\[1\]](#)

Disposal Plan

- Product Disposal: Dispose of surplus and non-recyclable solutions by contacting a licensed professional waste disposal service.[\[1\]](#) The material can be sent to a licensed chemical destruction plant or be disposed of by controlled incineration with flue gas scrubbing.[\[6\]](#)
- Contaminated Packaging: Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[\[6\]](#) Alternatively, the packaging can be punctured to make it unusable for other purposes and then disposed of in a sanitary landfill.[\[6\]](#)
- Regulations: All waste materials should be disposed of under conditions that meet federal, state, and local environmental control regulations.[\[1\]](#)

Workflow for Safe Handling of BOC-L-phenylalanine-d5

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